

Application Notes and Protocols for Enocyanin Quantification using HPLC-DAD

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Compound of Interest

Compound Name: *Enocyanin*
CAS No.: 14051-53-7
Cat. No.: B15575552

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Introduction

Enocyanin, a natural food colorant designated as E163, is an extract derived from the skins of red grapes (*Vitis vinifera*). Its vibrant red to purple hue is attributed to a complex mixture of anthocyanins.[1][2][3][4][5] These water-soluble pigments belong to the flavonoid class of polyphenols and are widely used in the food and beverage industry.[1][5][6] The primary anthocyanin present in **enocyanin** is typically malvidin-3-glucoside, although other significant anthocyanins such as cyanidin, peonidin, petunidin, and their glucosides and acylated derivatives also contribute to its composition.[1][2][4][7] Accurate quantification of the anthocyanin content in **enocyanin** is crucial for quality control, standardization, and ensuring consistent product performance.

This document provides a detailed protocol for the quantification of major anthocyanins in **enocyanin** preparations using High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD).

Experimental Protocol

This protocol outlines the necessary steps for sample preparation, chromatographic separation, and quantification of anthocyanins in **enocyanin**.

Materials and Reagents

- **Enocyanin** sample (liquid or powder)
- Malvidin-3-glucoside chloride (or cyanidin-3-glucoside chloride as a more accessible standard) analytical standard (>95% purity)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (analytical grade)
- Trifluoroacetic acid (TFA) (optional, for mobile phase modification)
- Ultrapure water (18.2 MΩ·cm)
- Syringe filters (0.45 µm, PTFE or nylon)

Sample Preparation

Proper sample preparation is critical for accurate and reproducible results.

- Standard Solution Preparation:
 - Accurately weigh approximately 5 mg of the analytical standard (e.g., malvidin-3-glucoside chloride).
 - Dissolve the standard in a known volume (e.g., 10 mL) of acidified methanol (0.1% HCl or formic acid) to obtain a stock solution.
 - Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase A to cover a concentration range of approximately 1 to 200 µg/mL.

- **Enocyanin** Sample Preparation:

- For liquid **enocyanin**: Accurately dilute a known volume of the **enocyanin** sample with acidified methanol (e.g., 1:100 v/v). The dilution factor should be adjusted to ensure the anthocyanin concentrations fall within the calibration curve range.
- For powdered **enocyanin**: Accurately weigh approximately 10 mg of the **enocyanin** powder and dissolve it in 10 mL of acidified methanol.
- Vortex the sample solution for 1 minute to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial prior to injection.

HPLC-DAD Conditions

The following chromatographic conditions are recommended for the separation and quantification of anthocyanins in **enocyanin**.

Parameter	Specification
HPLC System	Agilent 1200 Series or equivalent with a Diode Array Detector
Column	C18 reverse-phase column (e.g., Zorbax SB C18, 250 mm x 4.6 mm, 5 µm)
Mobile Phase A	5% Formic acid in ultrapure water
Mobile Phase B	Acetonitrile
Column Temperature	40 °C
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detection Wavelength	520 nm

Gradient Elution Program

A gradient elution is necessary to achieve optimal separation of the various anthocyanins present in the **enocyanin** extract.

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0	95	5
25	70	30
30	50	50
35	95	5
40	95	5

Quantification and Data Analysis

- Identification: Identify the individual anthocyanin peaks in the sample chromatogram by comparing their retention times with those of the analytical standards. The major anthocyanins to look for in **enocyanin** are the 3-O-glucosides of delphinidin, cyanidin, petunidin, peonidin, and malvidin.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Calibration Curve: Generate a calibration curve by plotting the peak area of the standard against its concentration. A linear regression analysis should yield a correlation coefficient (r^2) of >0.99.
- Quantification: Determine the concentration of individual anthocyanins in the **enocyanin** sample by interpolating their peak areas from the calibration curve. If a standard for a specific anthocyanin is not available, its concentration can be estimated using the calibration curve of a related standard (e.g., cyanidin-3-glucoside) and applying a molecular weight correction factor.[\[1\]](#)
 - $\text{Concentration (mg/L)} = (\text{Peak Area} / \text{Slope of Calibration Curve}) * \text{Dilution Factor}$

Data Presentation

The quantitative data obtained from the HPLC-DAD analysis should be summarized in clear and structured tables for easy comparison and interpretation.

Table 1: HPLC-DAD Chromatographic Conditions and Gradient Program

Parameter	Specification
HPLC System	Agilent 1200 Series or equivalent with DAD
Column	C18 reverse-phase, 250 mm x 4.6 mm, 5 μ m
Mobile Phase A	5% Formic acid in water
Mobile Phase B	Acetonitrile
Gradient	0-25 min, 5-30% B; 25-30 min, 30-50% B; 30-35 min, 50-5% B; 35-40 min, 5% B
Flow Rate	1.0 mL/min
Column Temperature	40 °C
Detection Wavelength	520 nm
Injection Volume	20 μ L

Table 2: Method Validation Parameters

Parameter	Typical Value
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.06 - 0.12 mg/kg
Limit of Quantification (LOQ)	0.20 - 0.60 mg/kg
Precision (RSD%)	< 6.2% (intra-day), < 8.5% (inter-day)
Accuracy (Recovery %)	91.6 - 119% (intra-day), 89.9 - 123% (inter-day)

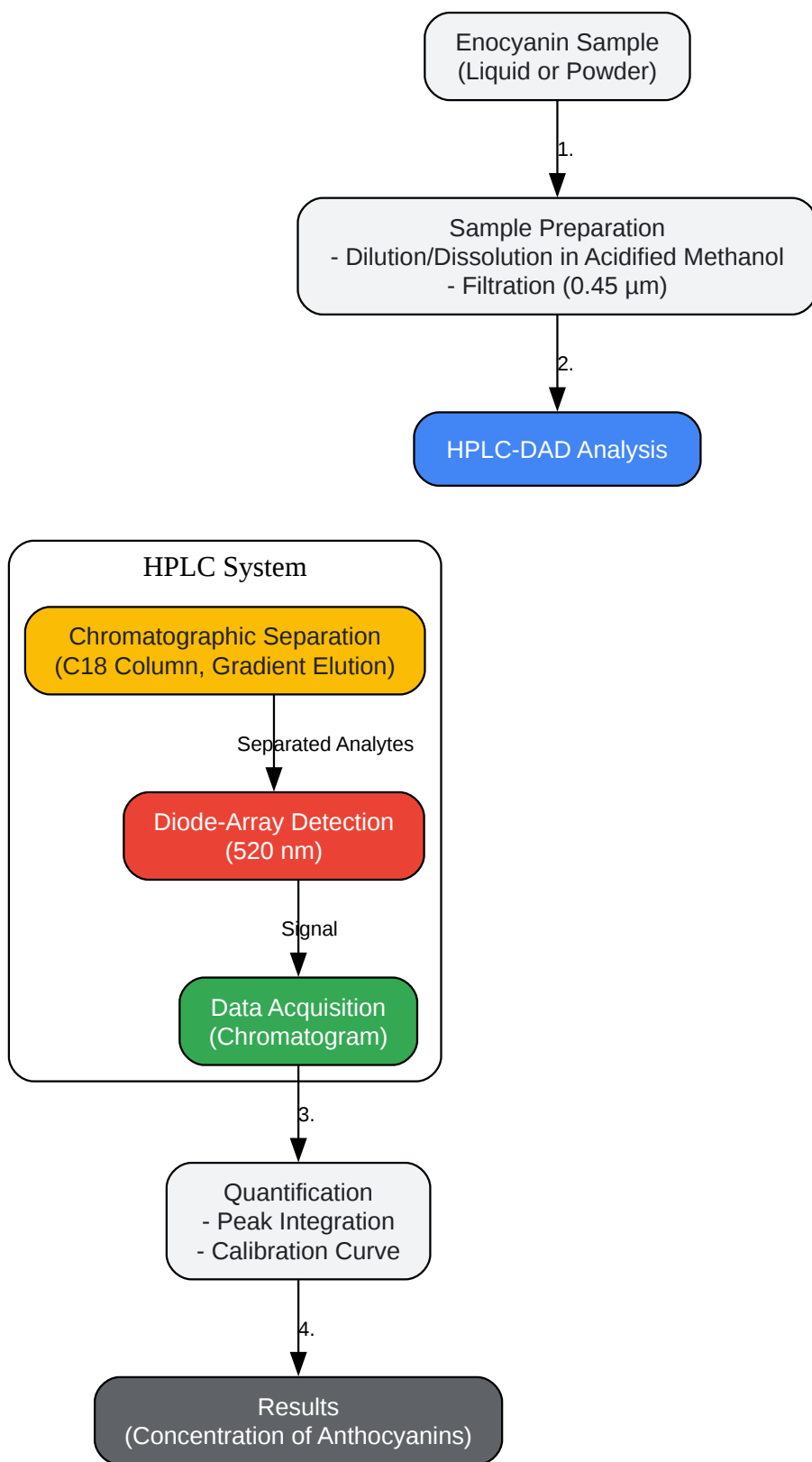
Note: The values presented in Table 2 are typical ranges and should be determined for each specific laboratory setup and application.[\[8\]](#)

Table 3: Example Quantification of Anthocyanins in an **Enocyanin** Sample

Anthocyanin	Retention Time (min)	Concentration (mg/g of Enocyanin)
Delphinidin-3-O-glucoside	xx.x	xx.x
Cyanidin-3-O-glucoside	xx.x	xx.x
Petunidin-3-O-glucoside	xx.x	xx.x
Peonidin-3-O-glucoside	xx.x	xx.x
Malvidin-3-O-glucoside	xx.x	xxx.x
Total Anthocyanins	xxx.x	

Visualization

Experimental Workflow



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Caption: Workflow for HPLC-DAD quantification of **enocyanin**.

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